

# Synthesis of 4-Nitro-1H-pyrazole-3-carboxylic Acid: Application Notes and Protocols

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## Compound of Interest

Compound Name: 4-Nitro-1H-pyrazole-3-carboxylic acid

Cat. No.: B045217

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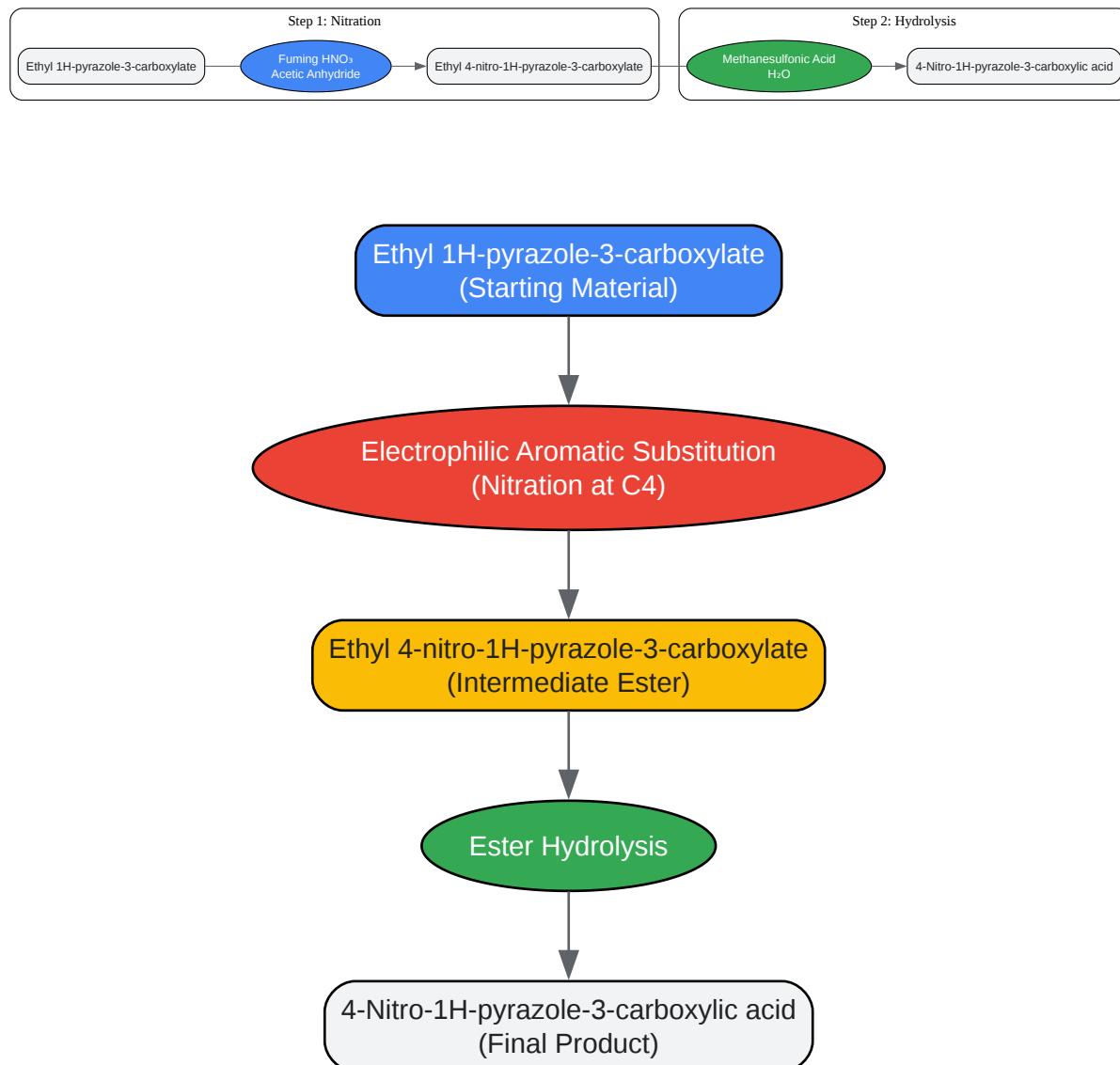
For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the synthesis of **4-Nitro-1H-pyrazole-3-carboxylic acid**, a valuable building block in medicinal chemistry and drug development. The synthesis is presented as a two-step process commencing with the nitration of ethyl 1H-pyrazole-3-carboxylate, followed by the hydrolysis of the resulting ester.

## Synthetic Scheme

The overall synthetic pathway involves two key transformations:

- Nitration: Introduction of a nitro group at the C4 position of the pyrazole ring of ethyl 1H-pyrazole-3-carboxylate.
- Hydrolysis: Conversion of the ethyl ester to the corresponding carboxylic acid.

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